

Essential Safety and Logistical Information for Handling EPZ020411

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Compound of Interest

Compound Name: EPZ020411

Cat. No.: B10762462

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Operation, and Disposal of the PRMT6 Inhibitor, **EPZ020411**.

This document provides detailed procedural guidance for the safe laboratory use of **EPZ020411**, a potent and selective inhibitor of Protein Arginine Methyltransferase 6 (PRMT6). Adherence to these protocols is crucial to ensure personnel safety and maintain experimental integrity.

Quantitative Data Summary

For ease of reference and comparison, the key quantitative properties of **EPZ020411** are summarized in the tables below.

Table 1: Inhibitory Activity

Target	IC50 (nM)	Cellular H3R2 Methylation IC50 (µM)
PRMT6	10	0.637
PRMT1	119	Not Applicable
PRMT8	223	Not Applicable

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₅ H ₃₈ N ₄ O ₃
Molecular Weight	442.6 g/mol
Appearance	Crystalline solid
Storage Temperature	-20°C (long-term)
Stability	≥ 4 years (when stored correctly)

Table 3: Solubility Data

Solvent	Solubility
DMSO	≥ 5 mg/mL
Ethanol	≥ 1 mg/mL
DMF	≥ 1 mg/mL
PBS (pH 7.2)	~ 0.3 mg/mL

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **EPZ020411** in its solid form or in solution.

- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against splashes.
- **Hand Protection:** Nitrile or latex gloves should be worn at all times. Change gloves immediately if they become contaminated.
- **Body Protection:** A standard laboratory coat is required. For procedures with a higher risk of splashing, consider a chemically resistant apron.
- **Respiratory Protection:** If handling the solid compound outside of a certified chemical fume hood or ventilated enclosure, a NIOSH-approved respirator is necessary to prevent inhalation of fine particles.

Operational and Disposal Plans

A systematic approach to the handling and disposal of **EPZ020411** is essential for laboratory safety.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in its original, tightly sealed container in a designated, well-ventilated, and dry area at -20°C.
- Maintain an accurate inventory of the compound.

Preparation of Stock Solutions

Note: All preparations of stock solutions should be performed in a certified chemical fume hood.

- Pre-weighing: If weighing out the solid compound, do so in a ventilated enclosure to minimize inhalation risk.
- Solvent Addition: Add the desired solvent (e.g., DMSO) to the vial containing the pre-weighed **EPZ020411**.
- Dissolution: Gently vortex or sonicate the solution until the compound is fully dissolved.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store aliquots at -20°C or -80°C for long-term stability.

Use in Experiments

- When diluting stock solutions for use in experiments, perform the dilution in a chemical fume hood or a biological safety cabinet, depending on the nature of the experiment.
- Handle all solutions containing **EPZ020411** with care to avoid spills and aerosol generation.

Spill Management

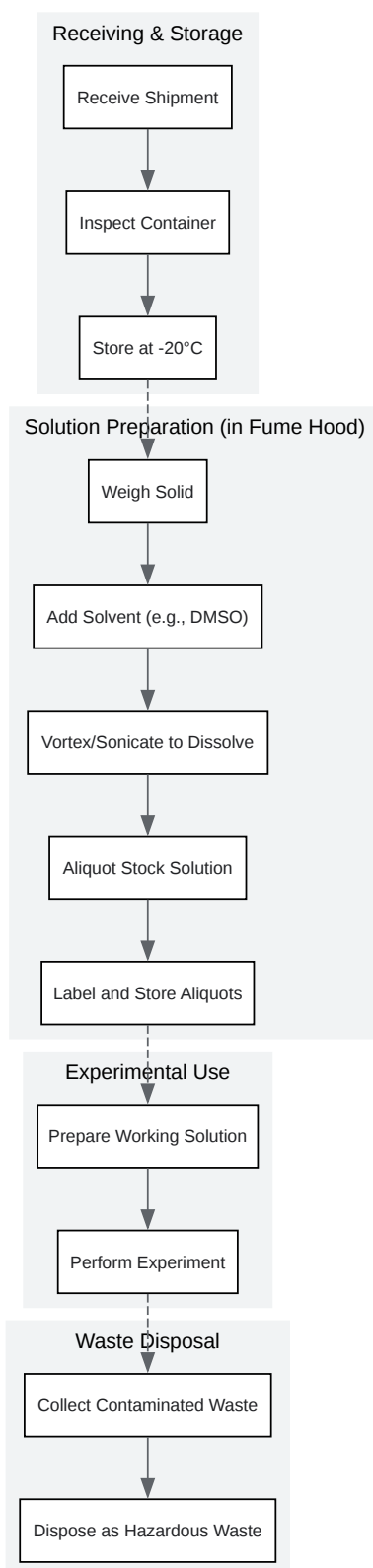
- In the event of a small spill, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.
- For larger spills, evacuate the area and follow your institution's emergency procedures for chemical spills.

Disposal

- All waste materials contaminated with **EPZ020411**, including empty vials, used pipette tips, and contaminated PPE, must be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for the disposal of chemical waste. Do not dispose of **EPZ020411** down the drain.

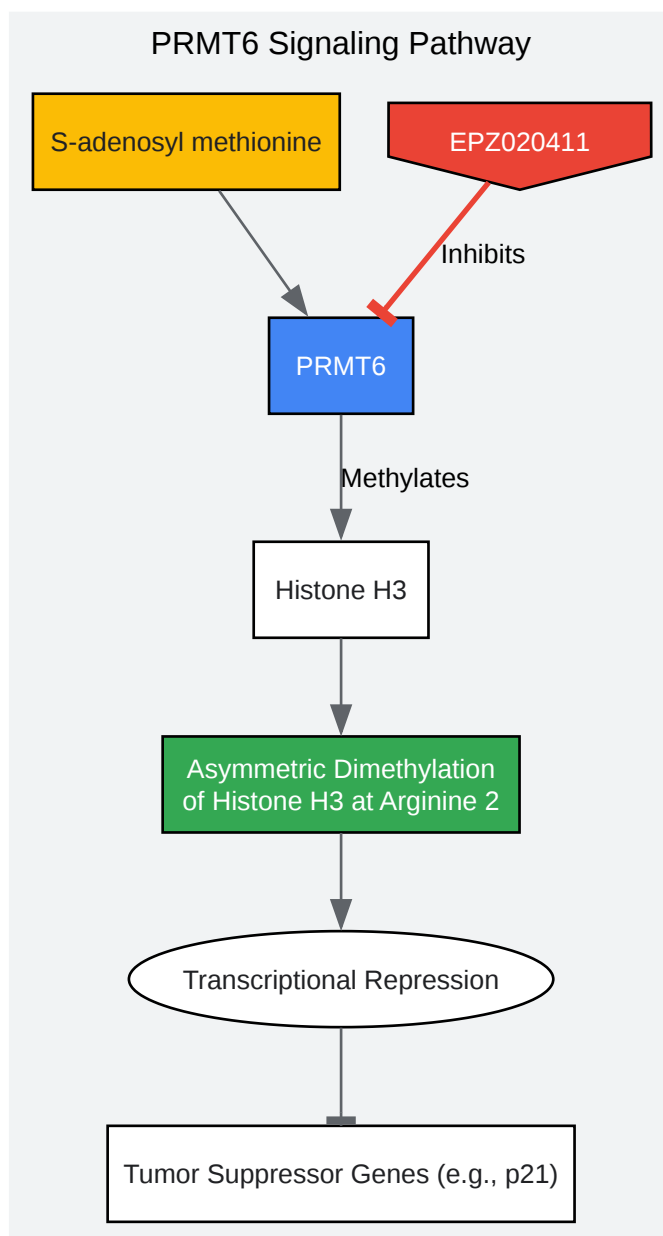
Experimental Workflow and Signaling Pathway Visualizations

To further aid in the operational understanding and biological context of **EPZ020411**, the following diagrams illustrate the handling workflow and its targeted signaling pathway.



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Caption: Operational workflow for handling **EPZ020411**.



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Caption: Inhibition of PRMT6 by **EPZ020411**.

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